

Thermal Analysis of Stearyl Acetate using DSC and TGA: An Application Note

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Compound of Interest

Compound Name: Stearyl acetate

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Introduction

Stearyl acetate, the ester of stearyl alcohol and acetic acid, is a long-chain fatty acid ester with applications in various industries, including pharmaceuticals and cosmetics, where it can function as an emollient, lubricant, or consistency agent. Understanding its thermal properties is crucial for formulation development, manufacturing processes, and stability assessment. This application note details the use of Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) to characterize the thermal behavior of **stearyl acetate**. DSC provides information on melting behavior and heat of fusion, while TGA reveals its thermal stability and decomposition profile.

Physicochemical Properties of Stearyl Acetate

Stearyl acetate (also known as octadecyl acetate) is a waxy solid at room temperature. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₄₀ O ₂	[1] [2] [3]
Molecular Weight	312.53 g/mol	[1] [2] [3]
Melting Point	32.84 - 35.0 °C	[2] [3]
Appearance	White to pale yellow waxy solid	[4]

Experimental Protocols

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and heat of fusion (ΔH_f) of **stearyl acetate**.

Instrumentation: A calibrated Differential Scanning Calorimeter.

Materials:

- **Stearyl acetate** (purity $\geq 97\%$)
- Aluminum DSC pans and lids
- An empty, hermetically sealed aluminum pan as a reference

Protocol:

- Accurately weigh 5-10 mg of **stearyl acetate** into a standard aluminum DSC pan.
- Hermetically seal the pan to prevent any mass loss due to volatilization.
- Place the sample pan and the empty reference pan into the DSC cell.
- Equilibrate the sample at 0°C.
- Heat the sample from 0°C to 100°C at a constant heating rate of 10°C/min under a nitrogen purge gas flow of 50 mL/min.
- Record the heat flow as a function of temperature.

- Analyze the resulting DSC thermogram to determine the onset temperature of melting, the peak melting temperature (T_m), and the area of the melting endotherm to calculate the heat of fusion (ΔH_f).

Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability and decomposition profile of **stearyl acetate**.

Instrumentation: A calibrated Thermogravimetric Analyzer.

Materials:

- Stearyl acetate** (purity $\geq 97\%$)
- Ceramic or platinum TGA pans

Protocol:

- Accurately weigh 10-15 mg of **stearyl acetate** into a TGA pan.
- Place the pan into the TGA furnace.
- Heat the sample from 30°C to 600°C at a constant heating rate of 10°C/min.
- Maintain a constant nitrogen atmosphere with a purge gas flow rate of 50 mL/min to prevent oxidative decomposition.
- Continuously record the sample weight as a function of temperature.
- Analyze the TGA curve (weight % vs. temperature) and its first derivative (DTG curve) to determine the onset temperature of decomposition, the peak decomposition temperature, and the percentage of mass loss.

Data Presentation

The following tables summarize the expected quantitative data from the thermal analysis of **stearyl acetate**.

Table 1: DSC Data for **Stearyl Acetate**

Parameter	Value	Unit
Onset of Melting	~ 32	°C
Peak Melting Temperature (T _m)	34 - 35	°C[4]
Heat of Fusion (ΔH _f)	> 150	J/g[5]

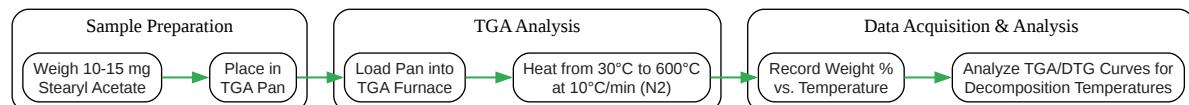
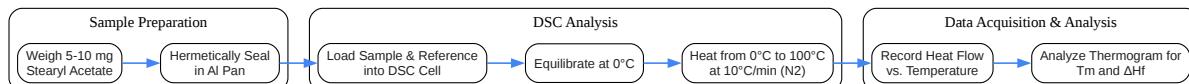
Note: The heat of fusion is an estimated value based on data for similar long-chain fatty acid esters.

Table 2: TGA Data for **Stearyl Acetate**

Parameter	Value	Unit
Onset of Decomposition (5% mass loss)	~ 200 - 220	°C
Peak Decomposition Temperature	Not explicitly found	°C
Mass Loss at 600°C	~ 100	%

Note: The onset of decomposition is an estimated range based on the thermal stability of other C18 fatty acid esters. The decomposition of the alkyl chain is the primary thermal event.[6]

Visualization of Experimental Workflows



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